

Technical Guide: 4,4'-Diamino-2,2'-bipyridine ((NH₂)₂bpy)

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Compound of Interest

Compound Name: ((NH₂)₂bpy)

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Introduction

4,4'-Diamino-2,2'-bipyridine, commonly abbreviated as **((NH₂)₂bpy)**, is a versatile organic compound that serves as a crucial building block and ligand in various fields of chemical and biomedical research.^{[1][2][3]} Its structure, featuring a bipyridyl core with amino functionalities, imparts unique electronic and coordination properties, making it a subject of significant interest in the development of novel materials, catalysts, and therapeutic agents. This guide provides a comprehensive overview of the key molecular and experimental data for **((NH₂)₂bpy)**.

Molecular and Physicochemical Properties

The fundamental properties of **((NH₂)₂bpy)** are summarized in the table below. These data are essential for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Synonyms	4,4'-Diamino-2,2'-bipyridine, [2,2'-Bipyridine]-4,4'-diamine
CAS Number	18511-69-8
Molecular Formula	C ₁₀ H ₁₀ N ₄
Molecular Weight	186.21 g/mol
Appearance	White to light yellow powder/crystal
Purity	>98.0% (GC)(T)
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place

Data sourced from multiple chemical suppliers and databases.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols

Synthesis of 4,4'-Diamino-2,2'-bipyridine

A common and effective method for the synthesis of **(NH₂)₂bpy** involves the reduction of 4,4'-dinitro-2,2'-bipyridine-N,N'-dioxide.[\[4\]](#) This procedure offers a significant yield under relatively mild conditions.

Materials:

- 4,4'-dinitro-2,2'-bipyridine-N,N'-dioxide
- 10% Palladium on carbon (Pd/C)
- Ethanol
- Hydrazine hydrate
- Nitrogen gas

Procedure:

- A mixture of 4,4'-dinitro-2,2'-bipyridine-N,N'-dioxide (1.50 g, 5.4 mmol) and 10% Pd/C (1.50 g) in ethanol (180 mL) is prepared in a reaction vessel.
- The vessel is purged with nitrogen gas to create an inert atmosphere.
- The suspension is heated to reflux under nitrogen.
- Once the complex has completely dissolved, a solution of hydrazine hydrate (13 mL, 0.4 mol) in ethanol (45 mL) is added dropwise over a period of 1 hour.
- The reaction mixture is maintained at reflux for an additional period to ensure the completion of the reduction.
- Upon completion, the reaction mixture is cooled, and the catalyst (Pd/C) is removed by filtration.
- The solvent is removed from the filtrate under reduced pressure to yield the crude product.
- The crude 4,4'-diamino-2,2'-bipyridine can be further purified by recrystallization.

Characterization Methods

The identity and purity of synthesized **(NH₂)₂bpy** can be confirmed using a suite of analytical techniques. The characterization of substituted bipyridine derivatives typically involves:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR are used to elucidate the chemical structure by identifying the chemical environment of the hydrogen and carbon atoms, respectively.
- Mass Spectrometry (MS): This technique is employed to determine the molecular weight of the compound by measuring the mass-to-charge ratio of its ions.
- Elemental Analysis: Provides the percentage composition of elements (carbon, hydrogen, nitrogen) in the compound, which is then compared with the theoretical values calculated from the molecular formula.

Derivatives of bipyridines have been extensively characterized using these methods to confirm their structure and purity.

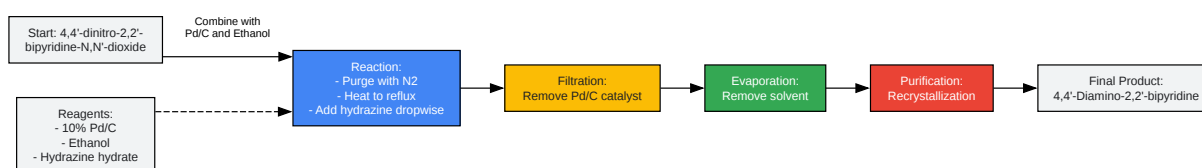
Applications in Research and Development

4,4'-Diamino-2,2'-bipyridine's utility stems from its function as a bidentate chelating ligand.^[2] The two nitrogen atoms of the bipyridine core can coordinate with a wide range of metal ions, while the amino groups at the 4 and 4' positions can be further functionalized. This dual functionality makes it a valuable component in:

- **Coordination Chemistry:** As a ligand, it forms stable complexes with various transition metals. These complexes are investigated for their catalytic, photophysical, and electrochemical properties.
- **Materials Science:** It serves as a building block for the synthesis of metal-organic frameworks (MOFs) and functional polymers.
- **Drug Development:** Bipyridine derivatives and their metal complexes are being explored for their potential therapeutic applications. For instance, platinum(II) complexes with substituted bipyridine ligands have been synthesized and evaluated for their in vitro anti-proliferative activities against human cancer cell lines. While research into the specific signaling pathways involving **(NH₂)₂bpy** is ongoing, related stilbene-based diamino compounds have been shown to inhibit cancer cell growth through mechanisms that include the regulation of signal pathways.

Logical Workflow: Synthesis of (NH₂)₂bpy

The following diagram illustrates the key steps in the synthesis of 4,4'-Diamino-2,2'-bipyridine from its dinitro precursor.



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Caption: Workflow for the synthesis of 4,4'-Diamino-2,2'-bipyridine.

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